

# An In-depth Technical Guide to the UV Absorption Spectrum of Drometrizole

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## Compound of Interest

Compound Name: Drometrizole

Cat. No.: B141654

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This technical guide provides a comprehensive analysis of the ultraviolet (UV) absorption properties of **drometrizole**, a prominent member of the hydroxyphenyl benzotriazole class of UV absorbers. Designed for researchers, scientists, and drug development professionals, this document details the core mechanism of its photoprotective action, presents its spectral characteristics, and outlines key experimental protocols for its analysis.

## Introduction to Drometrizole

**Drometrizole** (CAS No. 2440-22-4) is a high-performance UV absorber used to protect a wide variety of polymers, cosmetics, and other organic materials from degradation caused by exposure to ultraviolet radiation[1][2][3]. Its efficacy is rooted in its molecular structure, which allows for the strong absorption of UV radiation, particularly in the 300-400 nm range, and the subsequent dissipation of this energy in a harmless manner[1][2]. This inherent photostability makes **drometrizole** and its derivatives, such as **drometrizole** trisiloxane, critical components in formulations requiring long-term light stability.

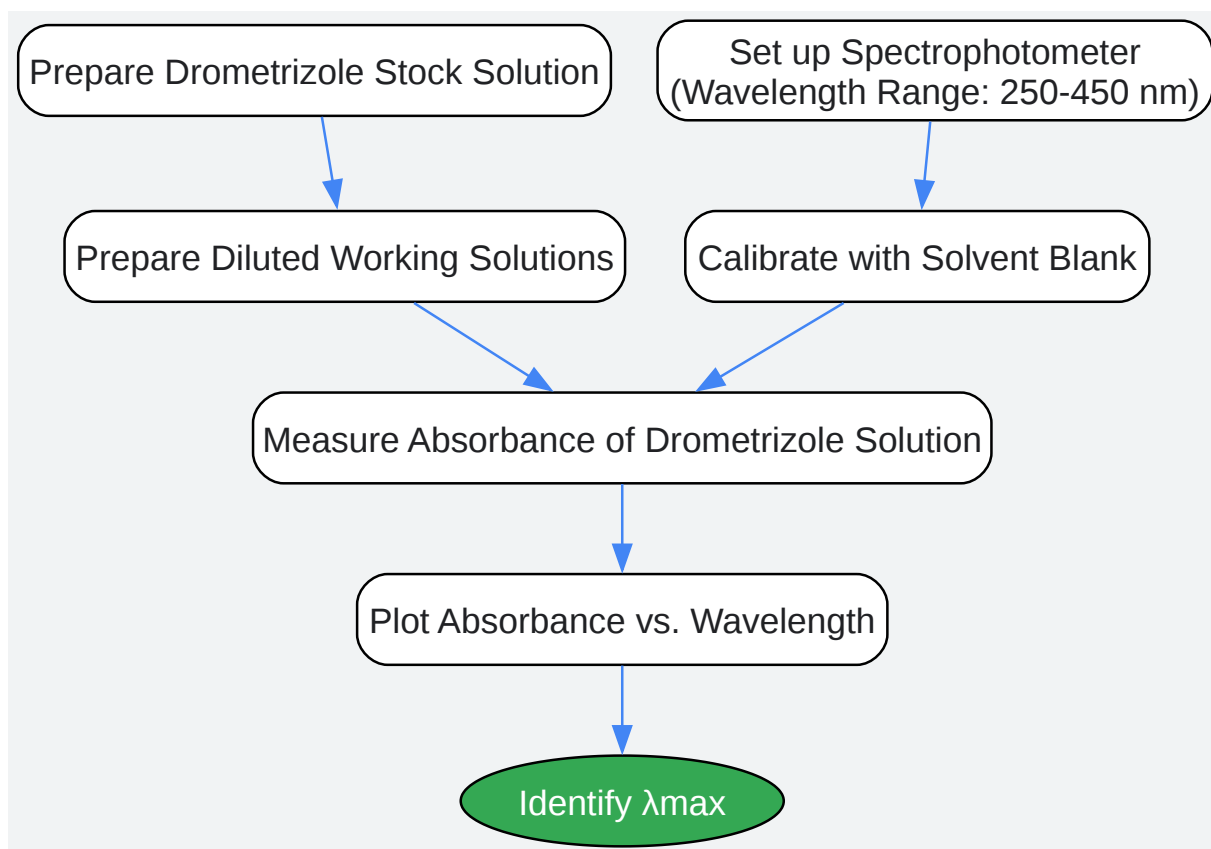
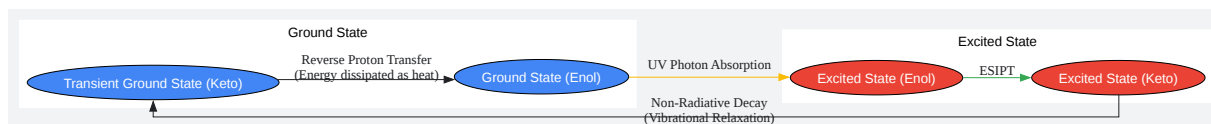
## Mechanism of UV Absorption and Photostability

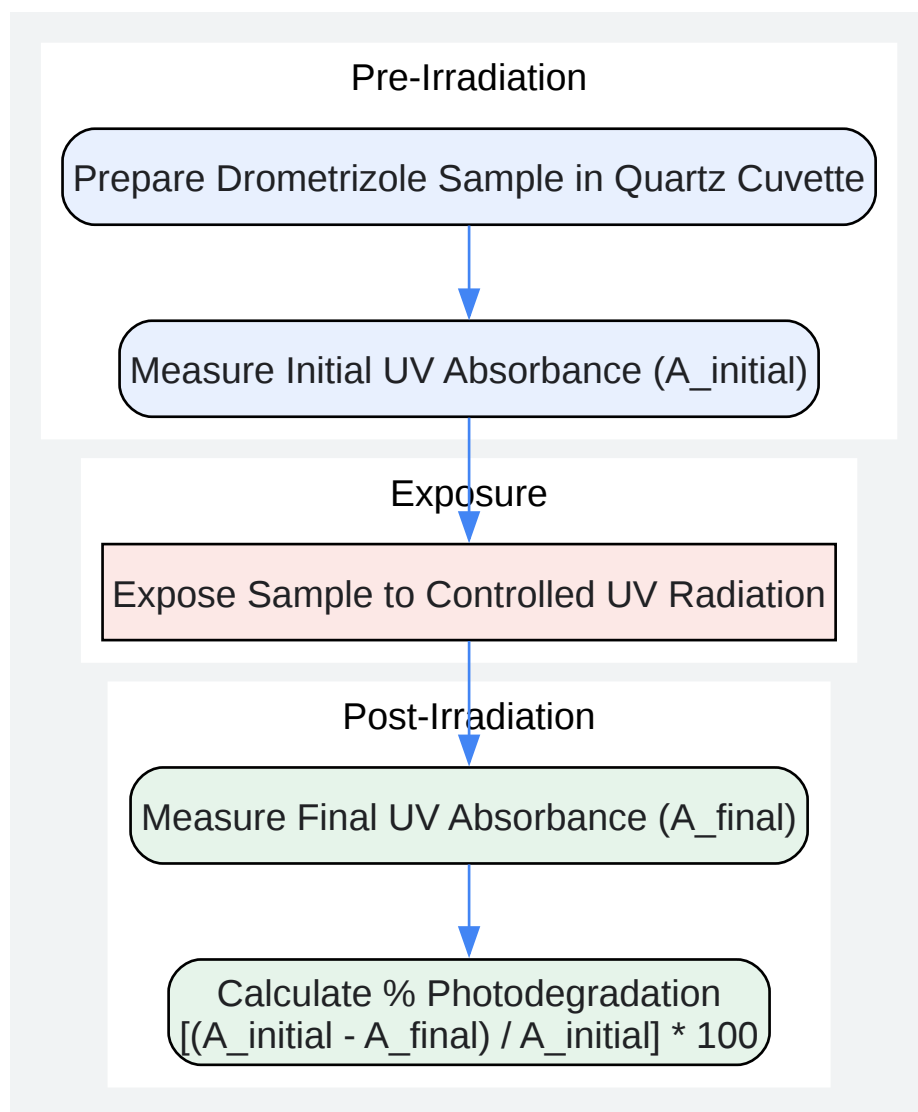
The remarkable photostability of **drometrizole** is attributed to an efficient and ultrafast photophysical process known as Excited-State Intramolecular Proton Transfer (ESIPT). This mechanism allows the molecule to convert absorbed UV energy into thermal energy without undergoing significant chemical change.

The ESIPT cycle involves four key stages:

- **UV Absorption (Excitation):** The molecule absorbs a UV photon, promoting it from its ground state (enol form) to an electronic excited state.
- **Intramolecular Proton Transfer:** In the excited state, a proton is transferred from the phenolic hydroxyl group to a nitrogen atom on the benzotriazole ring, forming a transient keto-type species.
- **Non-Radiative Decay:** This excited keto tautomer rapidly returns to its ground state through non-radiative pathways.
- **Reverse Proton Transfer:** The molecule reverts to its original, more stable enol form, dissipating the absorbed energy as heat.

This rapid, reversible cycle is central to **drometrizole**'s function, enabling it to dissipate harmful UV energy effectively and repeatedly.





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## References

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